

Spectroscopic Analysis of 3-Bromo-4-methoxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-4-methoxybenzaldehyde

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for the compound **3-Bromo-4-methoxybenzaldehyde**, a key intermediate in various synthetic applications. This document presents its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with detailed experimental protocols for data acquisition.

Core Spectroscopic Data

The following sections summarize the key spectroscopic data for **3-Bromo-4-methoxybenzaldehyde**, presented in a clear and structured format for easy reference and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound.

Table 1: ^1H NMR Spectroscopic Data for **3-Bromo-4-methoxybenzaldehyde**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
9.84	Singlet	1H	Aldehyde (-CHO)
8.05	Doublet	1H	Ar-H
7.75	Doublet of doublets	1H	Ar-H
7.17	Doublet	1H	Ar-H
3.97	Singlet	3H	Methoxy (-OCH ₃)

Table 2: ¹³C NMR Spectroscopic Data for **3-Bromo-4-methoxybenzaldehyde**

Chemical Shift (δ) ppm	Assignment
189.8	Aldehyde Carbonyl (C=O)
160.7	Aromatic C-O
134.1	Aromatic C-H
131.2	Aromatic C-H
128.5	Aromatic C-CHO
111.8	Aromatic C-Br
111.3	Aromatic C-H
56.6	Methoxy Carbon (-OCH ₃)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[\[1\]](#)

Table 3: IR Absorption Bands for **3-Bromo-4-methoxybenzaldehyde**

Wavenumber (cm ⁻¹)	Intensity	Assignment
2925	Medium	C-H Stretch (aromatic)
2850	Medium	C-H Stretch (aldehyde)
1685	Strong	C=O Stretch (aldehyde)
1580	Strong	C=C Stretch (aromatic)
1270	Strong	C-O Stretch (ether)
1020	Medium	C-O Stretch (ether)
810	Strong	C-H Bend (aromatic, out-of-plane)
650	Medium	C-Br Stretch

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions, providing information about the molecular weight and fragmentation pattern of a compound.[\[2\]](#)

Table 4: Mass Spectrometry Data for **3-Bromo-4-methoxybenzaldehyde**

m/z	Relative Intensity (%)	Assignment
214/216	100/98	Molecular Ion [M] ⁺ / [M+2] ⁺
213/215	95/93	[M-H] ⁺
185/187	30/29	[M-CHO] ⁺
144	25	[M-Br] ⁺
116	40	[M-Br-CO] ⁺
77	35	[C ₆ H ₅] ⁺

Experimental Protocols

The following are generalized protocols for the acquisition of the spectroscopic data presented above. Instrument-specific parameters may require optimization.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **3-Bromo-4-methoxybenzaldehyde** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, CDCl_3).^[3]
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- Data Acquisition: Transfer the solution to a 5 mm NMR tube. Acquire the ^1H and ^{13}C NMR spectra on a 400 MHz (or higher) NMR spectrometer. For ^{13}C NMR, a proton-decoupled spectrum is typically obtained to simplify the spectrum to single lines for each unique carbon atom.

IR Spectroscopy

- Sample Preparation: For solid samples, the thin solid film method is often preferred.^[4] Dissolve a small amount of **3-Bromo-4-methoxybenzaldehyde** in a volatile solvent like methylene chloride.^[4]
- Film Deposition: Apply a drop of the solution onto a salt plate (e.g., NaCl or KBr) and allow the solvent to evaporate, leaving a thin film of the compound on the plate.^[4]
- Data Acquisition: Place the salt plate in the sample holder of an FT-IR spectrometer and acquire the spectrum. The background spectrum of the clean salt plate should be subtracted from the sample spectrum.

Mass Spectrometry

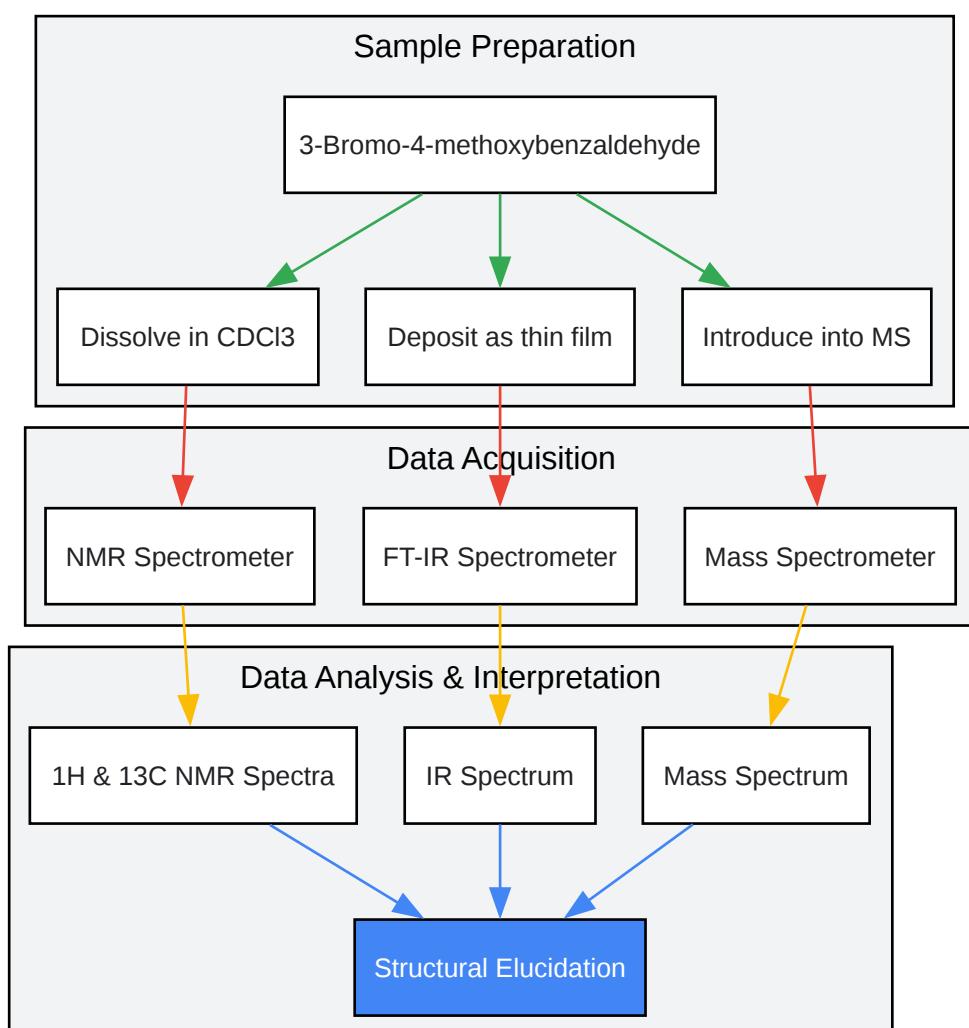
- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS). For volatile compounds like **3-Bromo-4-methoxybenzaldehyde**, GC-MS is a common method.
- Ionization: Electron Ionization (EI) is a standard method for generating ions of small organic molecules.^[5] In this process, high-energy electrons bombard the sample molecules, causing

them to lose an electron and form a molecular ion.[5]

- Mass Analysis: The generated ions are then accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). [6]
- Detection: An electron multiplier or other detector measures the abundance of each ion, and the data is plotted as a mass spectrum.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound like **3-Bromo-4-methoxybenzaldehyde**.



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Caption: Workflow for Spectroscopic Analysis of Organic Compounds.

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